

AC-4-130 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AC-4-130
Cat. No.: B15611176

[Get Quote](#)

Technical Support Center: AC-4-130

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **AC-4-130**, a potent STAT5 SH2 domain inhibitor. Detailed troubleshooting guides and frequently asked questions (FAQs) are presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Stability and Storage Conditions

Proper storage and handling of **AC-4-130** are crucial for maintaining its stability and ensuring reliable experimental outcomes.

Storage of Solid Compound:

Condition	Duration	Notes
-20°C	3 years	Recommended for long-term storage.
4°C	2 years	Suitable for shorter-term storage.
Room Temperature	A few days	Stable during ordinary shipping and time spent in Customs. ^[1]

Storage of Stock Solutions:

Storage Temperature	Duration	Recommended Solvents
-80°C	6 months	DMSO
-20°C	1 month	DMSO

Key Recommendations:

- For long-term storage, the lyophilized powder should be kept at -20°C and desiccated.^[2]
- Stock solutions should be aliquoted to avoid multiple freeze-thaw cycles.^[2]
- For in vivo experiments, it is recommended to prepare the working solution fresh on the same day of use.

Solubility

AC-4-130 is soluble in various organic solvents. The following table summarizes its solubility in commonly used solvents.

Solvent	Solubility
DMSO	≥ 2.5 mg/mL (3.33 mM)

For in vivo studies, a formulation in 10% DMSO and 90% corn oil can be prepared, resulting in a clear solution.[1]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AC-4-130**?

A1: **AC-4-130** is a potent and selective inhibitor of the Signal Transducer and Activator of Transcription 5 (STAT5) protein. It directly binds to the SH2 domain of STAT5, which is crucial for its activation.[3][4] This binding disrupts the dimerization, nuclear translocation, and subsequent DNA binding of STAT5, thereby inhibiting the transcription of its target genes.[3][4] This ultimately leads to cell cycle arrest and apoptosis in cancer cells where the STAT5 pathway is aberrantly activated, such as in certain types of acute myeloid leukemia (AML).[3][4]

Q2: How should I prepare a stock solution of **AC-4-130**?

A2: To prepare a stock solution, dissolve the solid **AC-4-130** in anhydrous DMSO. For example, to make a 10 mM stock solution, dissolve 7.51 mg of **AC-4-130** (Molecular Weight: 751.2 g/mol) in 1 mL of DMSO. Ensure the compound is completely dissolved by vortexing. If precipitation is observed, gentle heating and/or sonication can be used to aid dissolution.

Q3: What are the recommended working concentrations for in vitro experiments?

A3: The effective concentration of **AC-4-130** can vary depending on the cell line and the duration of treatment. In various AML cell lines, concentrations ranging from 0.1 μ M to 100 μ M have been used for treatment durations of up to 72 hours to induce apoptosis.[4] It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental setup.

Experimental Protocols

Cell Viability Assay

This protocol describes a general method for assessing the effect of **AC-4-130** on the viability of cancer cell lines.

Materials:

- **AC-4-130** stock solution (e.g., 10 mM in DMSO)
- Cancer cell line of interest (e.g., MV4-11, MOLM-13)
- Complete cell culture medium
- 96-well plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to attach overnight.
- Prepare serial dilutions of **AC-4-130** in complete cell culture medium from the stock solution. Include a vehicle control (DMSO) at the same final concentration as in the highest **AC-4-130** treatment.
- Remove the old medium from the wells and add the medium containing the different concentrations of **AC-4-130** or vehicle control.
- Incubate the plate for the desired treatment duration (e.g., 72 hours).
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or luminescence using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

Western Blot for Phospho-STAT5 (pY-STAT5)

This protocol outlines the steps to detect the inhibition of STAT5 phosphorylation by **AC-4-130**.

Materials:

- **AC-4-130** stock solution
- Cell line with activated STAT5
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-pY-STAT5 and anti-total-STAT5
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Treat cells with the desired concentrations of **AC-4-130** or vehicle control for the specified time (e.g., 24 hours).
- Harvest and lyse the cells in lysis buffer.
- Determine the protein concentration of the lysates.
- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against pY-STAT5 overnight at 4°C.

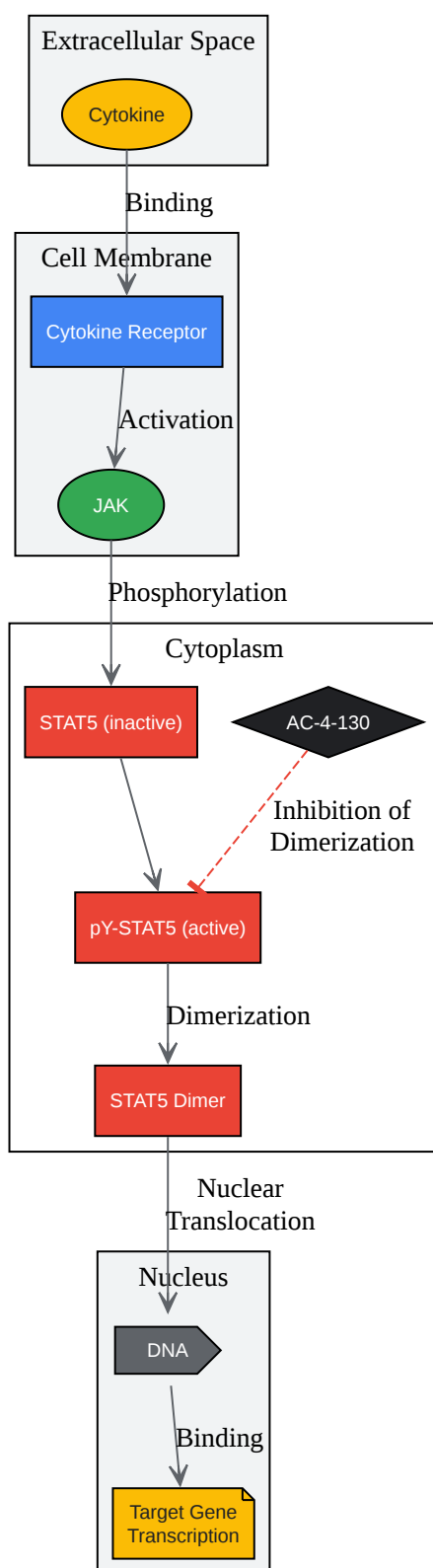
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- To normalize for protein loading, strip the membrane and re-probe with an antibody against total STAT5 or a housekeeping protein like GAPDH or β -actin.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Compound Precipitation in Media	The concentration of AC-4-130 exceeds its solubility in the aqueous cell culture medium. The final DMSO concentration is too low to maintain solubility.	Prepare a more concentrated stock solution in DMSO and use a smaller volume to achieve the final desired concentration. Ensure the final DMSO concentration in the media does not exceed a non-toxic level for your cells (typically <0.5%). Pre-warm the media before adding the compound.
Inconsistent or No Inhibition of pY-STAT5	The compound has degraded due to improper storage or multiple freeze-thaw cycles. The treatment time is not optimal for observing the effect. The cell line does not have constitutively active STAT5, or the pathway is not sensitive to this inhibitor.	Always use freshly prepared dilutions from a properly stored stock solution. Perform a time-course experiment to determine the optimal treatment duration. Confirm the activation status of STAT5 in your cell line using a positive control (e.g., cytokine stimulation) and a sensitive pY-STAT5 antibody.
High Background in Western Blots	Insufficient blocking of the membrane. The primary or secondary antibody concentration is too high. Inadequate washing.	Increase the blocking time or try a different blocking agent (e.g., non-fat dry milk). Optimize the antibody concentrations by performing a titration. Increase the number and duration of washes.
Off-Target Effects or Cellular Toxicity	The concentration of AC-4-130 is too high, leading to non-specific effects. The solvent (DMSO) concentration is toxic to the cells.	Perform a dose-response curve to identify the lowest effective concentration that inhibits STAT5 without causing general toxicity. Ensure the

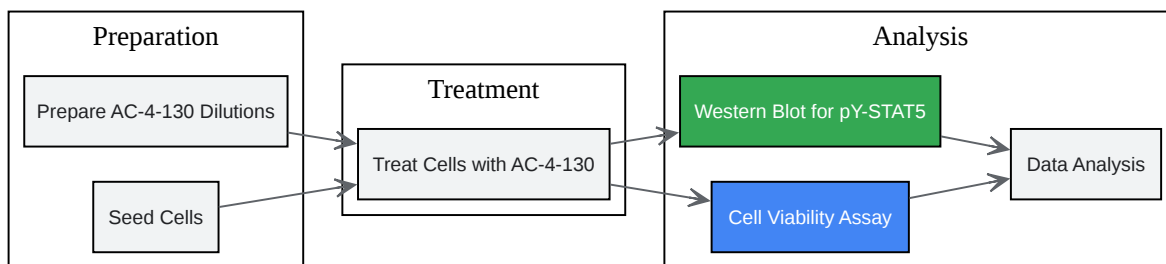
final DMSO concentration is within the tolerated range for your cell line and include a vehicle-only control.

Visualizations



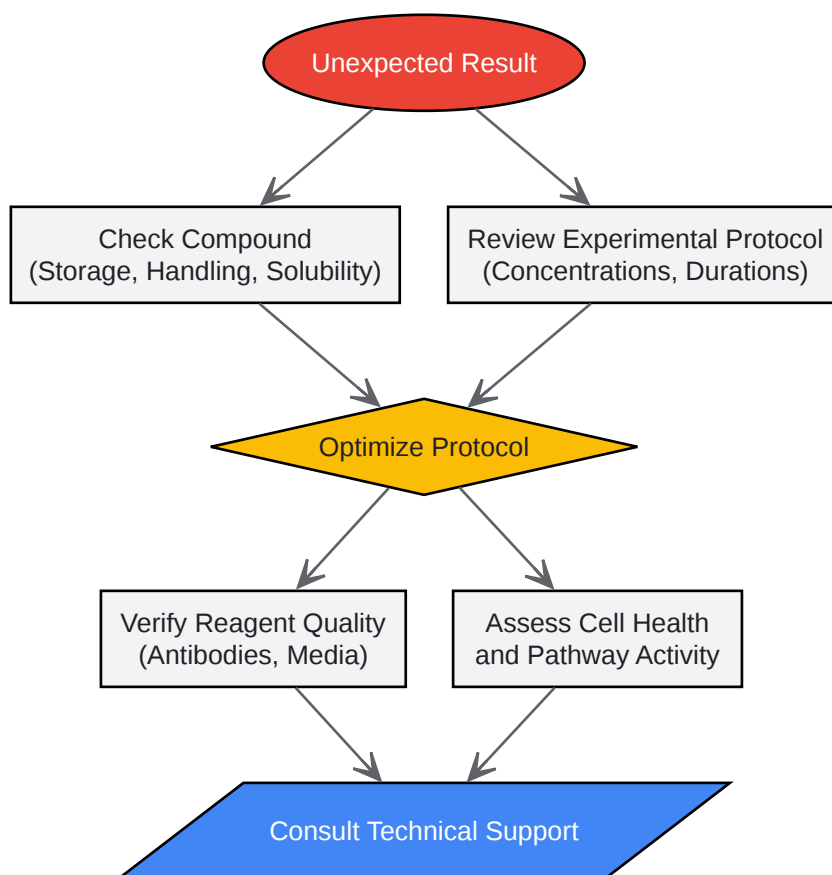
[Click to download full resolution via product page](#)

Caption: **AC-4-130** inhibits the STAT5 signaling pathway.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow using **AC-4-130**.



[Click to download full resolution via product page](#)

Caption: A logical approach to troubleshooting experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [AC-4-130 stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611176/docs#ac-4-130-stability-and-storage-conditions\]](https://www.benchchem.com/product/b15611176/docs#ac-4-130-stability-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)